

# Technical Guide: 3-Hydroxypropanehydrazide (CAS 1118-38-3) in Drug Synthesis

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## Compound of Interest

Compound Name: 3-Hydroxypropanehydrazide

CAS No.: 24535-11-3

Cat. No.: B1266981

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## Executive Summary

**3-Hydroxypropanehydrazide** (CAS: 1118-38-3), also known as

-hydroxypropionhydrazide, represents a critical bifunctional scaffold in modern medicinal chemistry.<sup>[1]</sup> Unlike simple alkyl hydrazides, this molecule possesses both a nucleophilic hydrazide terminus and a distal hydroxyl group. This duality allows it to serve as a versatile "linker" in Fragment-Based Drug Discovery (FBDD), enabling the construction of heterocyclic cores (1,3,4-oxadiazoles, 1,2,4-triazoles) while retaining a polar handle for solubility modulation or further conjugation.

This guide provides a rigorous technical analysis of its synthesis, safety protocols, and application in generating bioactive heterocycles.

## Part 1: Strategic Utility & Chemical Profile

### The Bifunctional Advantage

In drug design, lipophilicity (LogP) management is paramount. **3-Hydroxypropanehydrazide** offers a strategic advantage over propionhydrazide by introducing a polar hydroxyl group (

).

- **H-Bonding Potential:** The terminal hydroxyl acts as both a donor and acceptor, often interacting with solvent-exposed residues in enzyme binding pockets.
- **Heterocycle Precursor:** The hydrazide group (   
 ) is the obligate precursor for 1,3,4-oxadiazoles, a privileged structure acting as a bioisostere for esters and amides with improved metabolic stability.

## Key Physiochemical Data

| Property          | Value                           | Relevance                  |
|-------------------|---------------------------------|----------------------------|
| CAS Number        | 1118-38-3                       | Unique Identifier          |
| Molecular Formula |                                 | Atom Economy Calculation   |
| Molecular Weight  | 104.11 g/mol                    | Fragment Screening         |
| Physical State    | Crystalline Solid / Viscous Oil | Handling & Dosing          |
| Solubility        | Water, Methanol, Ethanol        | Green Chemistry Compatible |

## Part 2: Synthesis Protocol (The "Make")

While historical routes involved the ring-opening of

-propiolactone (a potent carcinogen) with hydrazine, modern industrial hygiene mandates the ester hydrazinolysis route. This method is safer, scalable, and utilizes bio-renewable precursors (methyl 3-hydroxypropionate).

## Reaction Pathway

### Detailed Experimental Protocol

Note: This protocol assumes a standard laboratory scale (10–50 mmol).

Reagents:

- Methyl 3-hydroxypropionate (1.0 equiv)

- Hydrazine Hydrate (80% or 64% solution, 1.2–1.5 equiv)
- Ethanol (Absolute, solvent)

#### Step-by-Step Methodology:

- Setup: Charge a round-bottom flask with Methyl 3-hydroxypropionate dissolved in Ethanol (5 mL per gram of ester).
- Addition: Cool the solution to 0°C. Add Hydrazine Hydrate dropwise over 20 minutes.  
Rationale: Exothermic control prevents uncontrolled hydrazine decomposition.
- Reaction: Allow to warm to room temperature, then reflux (78°C) for 4–6 hours. Monitor via TLC (System: MeOH/DCM 1:9). The ester spot ( ) should disappear; the hydrazide appears at lower due to increased polarity.
- Workup: Concentrate the mixture under reduced pressure to remove ethanol and excess hydrazine.
- Purification: The crude residue is often a viscous oil that solidifies upon standing. Recrystallize from Ethanol/Ether or use as-is if purity >95% by NMR.

## Critical Safety: Hydrazine Handling

Hydrazine hydrate is a known carcinogen, corrosive, and skin sensitizer.<sup>[2][3]</sup>

- Engineering Control: All weighing and transfers must occur in a fume hood.
- Decontamination: Spills should be neutralized immediately with dilute sodium hypochlorite (bleach) solution ( ), converting hydrazine to harmless nitrogen gas and water.<sup>[4]</sup>
- PPE: Nitrile gloves (double gloved recommended), face shield, and lab coat.

## Part 3: Downstream Transformations (The "Use")

The primary value of **3-hydroxypropanehydrazide** lies in its conversion into heterocyclic pharmacophores.

## Pathway A: Synthesis of 2-(2-Hydroxyethyl)-1,3,4-Oxadiazoles

The 1,3,4-oxadiazole ring is a staple in medicinal chemistry (e.g., Raltegravir, Zibotentan).

Method: Cyclodehydration.

- Reagents: Carboxylic Acid ( ) + T3P (Propylphosphonic anhydride) OR .
- Mechanism: The hydrazide couples with an acid to form a diacylhydrazide, which then undergoes dehydration to close the ring.
- Why T3P? Unlike , T3P is mild, non-corrosive, and allows the retention of the sensitive hydroxyl group on the ethyl chain without protecting groups.

## Pathway B: Synthesis of 1,2,4-Triazoles (The "Mercapto" Route)

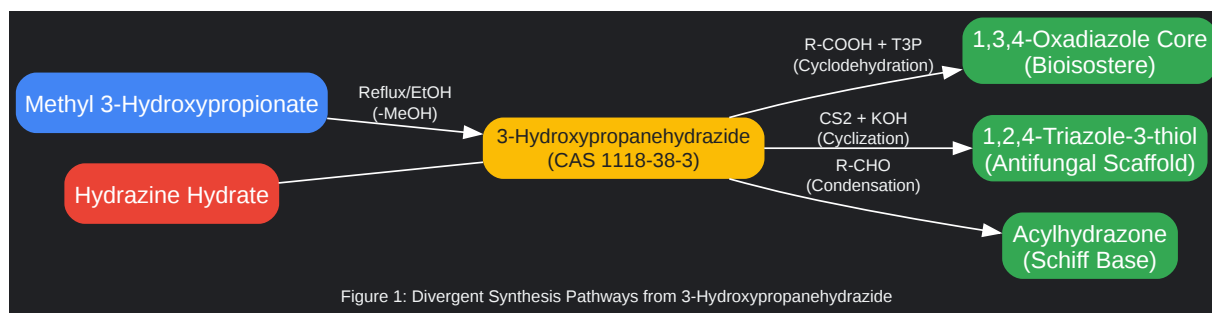
Triazoles offer different hydrogen-bonding vectors and are crucial in antifungal research.

Method: Reaction with Carbon Disulfide ( ).

- Salt Formation: Treat hydrazide with and KOH in ethanol Potassium dithiocarbazate salt.
- Cyclization: Reflux to yield 4-amino-5-(2-hydroxyethyl)-4H-1,2,4-triazole-3-thiol.

- Utility: The resulting thiol ( ) is a nucleophilic handle for further alkylation, creating thio-ether linked drugs.

## Visualization: The Divergent Synthesis Workflow



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Caption: Figure 1 illustrates the central role of **3-Hydroxypropanehydrazide** as a divergent intermediate, capable of accessing three distinct pharmacophore classes via specific reagent selection.<sup>[5][6][7]</sup>

## Part 4: Quality Control & Analytical Markers

Ensuring the integrity of the intermediate is vital before committing to expensive downstream steps.

| Technique        | Marker / Observation         | Causality                                                                                   |
|------------------|------------------------------|---------------------------------------------------------------------------------------------|
| 1H NMR (DMSO-d6) | 8.9–9.0 ppm (Broad singlet)  | -NH- of hydrazide.<br>Disappearance confirms ester conversion.                              |
| 1H NMR (DMSO-d6) | 4.0–4.2 ppm (Broad singlet)  | -NH2 protons. Distinct from the amide proton.[8]                                            |
| IR Spectroscopy  | 3200–3300 cm<br>(Broad)      | O-H and N-H stretching vibrations.                                                          |
| IR Spectroscopy  | 1640–1660 cm<br>(Strong)     | C=O (Carbonyl) Amide I band.<br>Shifted from ester ( cm ).                                  |
| HPLC             | Shift in Retention Time (RT) | Hydrazide is more polar than the ester precursor; expect shorter RT on Reverse Phase (C18). |

## Part 5: Case Study & Biological Relevance[10]

### Antimicrobial Activity of 3-HP Derivatives

Research indicates that acylhydrazones derived from **3-hydroxypropanehydrazide** exhibit significant antimicrobial activity. The hydroxyl group improves water solubility, aiding transport across bacterial cell walls, while the hydrazone moiety (

) chelates metal ions essential for bacterial enzymes.

Structural Analog Note: While CAS 1118-38-3 is the des-amino variant, it shares significant homology with 2-amino-**3-hydroxypropanehydrazide** (DL-Serine hydrazide), a key intermediate in the synthesis of Benserazide (a DOPA decarboxylase inhibitor used in Parkinson's treatment). This validates the metabolic safety and pharmacological relevance of the hydroxy-hydrazide aliphatic chain in FDA-approved therapeutics.

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